

YCT529 In Vivo Experimental Protocol: Application Notes for Preclinical Research

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Compound of Interest

Compound Name:	YCT529
CAS No.:	2863670-66-8
Cat. No.:	B15542941

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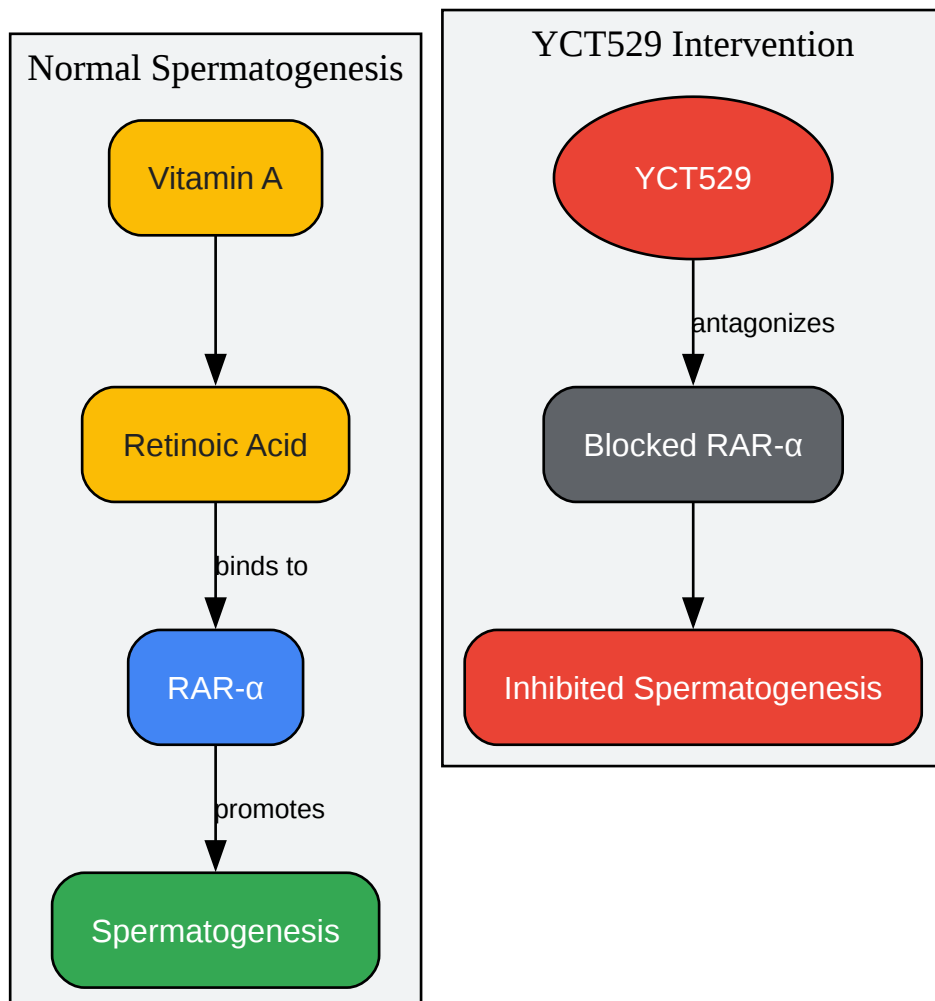
Introduction

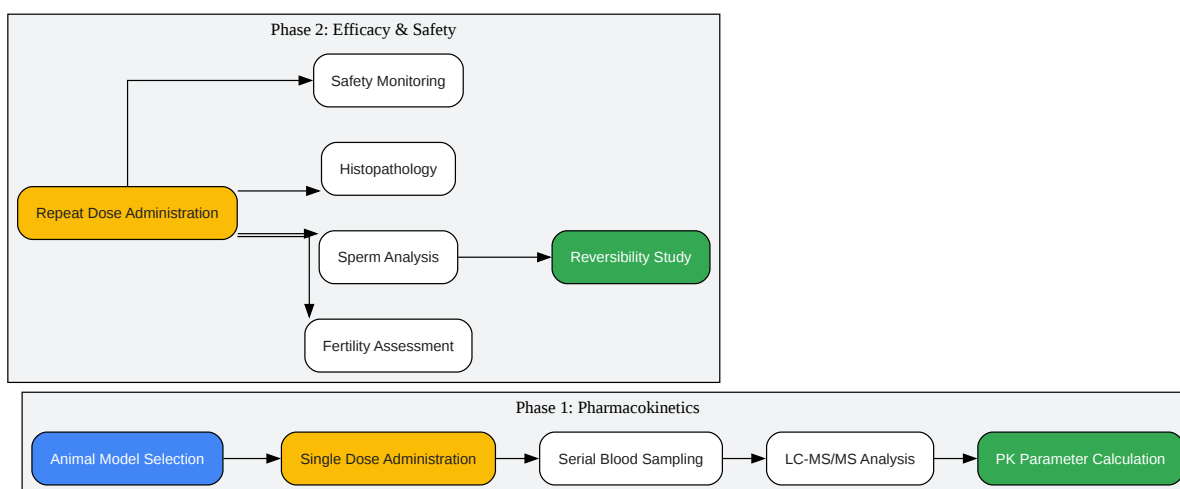
YCT529 is a novel, orally active, non-hormonal male contraceptive agent that acts as a selective antagonist of the retinoic acid receptor alpha (RAR- α).^{[1][2]} RAR- α is a crucial nuclear receptor in the vitamin A signaling pathway, essential for spermatogenesis. By selectively inhibiting RAR- α , **YCT529** disrupts the development and maturation of sperm cells, leading to temporary and reversible infertility.^{[2][3]} Preclinical studies in mice and non-human primates have demonstrated high contraceptive efficacy and a favorable safety profile, paving the way for clinical development.^{[4][5]} This document provides detailed application notes and protocols for the in vivo evaluation of **YCT529**.

Mechanism of Action

YCT529's mechanism of action is centered on the competitive inhibition of the retinoic acid receptor alpha (RAR- α). This receptor is highly expressed in the testes and plays a pivotal role in male germ cell differentiation. By blocking the binding of retinoic acid, a metabolite of vitamin

A, to RAR- α , **YCT529** effectively halts sperm production.[3][6] This targeted, non-hormonal approach avoids the side effects associated with hormonal male contraceptives.[2]





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References

- 1. From concept to the clinic: Retinoic acid receptor α antagonist YCT-529, an oral non-hormonal male contraceptive [pubmed.ncbi.nlm.nih.gov]

- [2. Development of the retinoic acid receptor alpha-specific antagonist YCT-529 for male contraception: A brief review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. First Birth Control Pill for Men Found Safe, Effective in Human Trials \[healthline.com\]](#)
- [4. Preclinical data support potential of YCT-529 for reversible male contraception | BioWorld \[bioworld.com\]](#)
- [5. Male Birth Control Pill Enters Human Clinical Trials | Technology Networks \[technologynetworks.com\]](#)
- [6. Unlocking the Potential of a New Male Contraceptive Pill YCT529 | BioRender \[biorender.com\]](#)
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